

Linagliptin Acetamide-d3 CAS number and molecular formula

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Compound of Interest

Compound Name: *Linagliptin Acetamide-d3*

Cat. No.: *B15559584*

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Technical Guide: Linagliptin Acetamide-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Linagliptin Acetamide-d3**, a deuterated analog of a Linagliptin impurity. This document consolidates key chemical data, analytical methodologies, and relevant biological pathways to support research and development activities.

Core Compound Details

Linagliptin Acetamide-d3 is a stable isotope-labeled form of Linagliptin Acetamide. The incorporation of deuterium atoms provides a distinct mass signature, making it a valuable tool in analytical and metabolic studies, often used as an internal standard.

Parameter	Value
CAS Number	1297274-00-0 (for radioisotope-labeled)
Molecular Formula	C ₂₇ D ₃ H ₂₇ N ₈ O ₃
Molecular Weight	517.60 g/mol

Quantitative Analytical Data

The following tables summarize typical performance characteristics of analytical methods developed for the quantification of Linagliptin, for which **Linagliptin Acetamide-d3** would be an ideal internal standard.

Table 1: HPLC Method Parameters for Linagliptin Analysis

Parameter	Method 1	Method 2
Column	Phenomenex C18	Luna C18 (2) (250 x 4.6 mm, 5µm)
Mobile Phase	Acetonitrile and Phosphate Buffer	Methanol: 0.2% Orthophosphoric Acid (50:50, v/v)
Flow Rate	1 mL/min	1.0 mL/min
Detection Wavelength	299 nm	227 nm
Linearity Range	20 to 40 µg/ml	2-12 µg/mL
Accuracy	101.22%	100.21-103.83%

Table 2: Performance of a Validated HPLC-MS/MS Method for Linagliptin

Parameter	Performance Characteristic
Linearity (r^2)	≥ 0.999
Limit of Detection (LOD)	0.27 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.82 $\mu\text{g/mL}$
Intra-day Precision (% RSD)	< 2.00
Inter-day Precision (% RSD)	< 2.00

Experimental Protocols

Protocol 1: Quantitative Analysis of Linagliptin by RP-HPLC

This protocol describes a reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantification of Linagliptin in pharmaceutical formulations.

1. Materials and Reagents:

- Linagliptin reference standard
- Linagliptin Acetamide-d3** (as internal standard)
- Acetonitrile (HPLC grade)
- Phosphate buffer (pH adjusted)
- Water (HPLC grade)

2. Chromatographic Conditions:

- Column: Phenomenex C18
- Mobile Phase: Acetonitrile and Phosphate Buffer
- Flow Rate: 1 mL/min

- Injection Volume: 10 μ L
- Column Temperature: Ambient
- Detection: UV at 299 nm

3. Standard Solution Preparation:

- Prepare a stock solution of Linagliptin in a suitable solvent (e.g., methanol).
- Prepare a series of working standard solutions by diluting the stock solution to concentrations ranging from 20 to 40 μ g/mL.
- Prepare a stock solution of **Linagliptin Acetamide-d3** as the internal standard.

4. Sample Preparation:

- Extract the drug from the sample matrix using a suitable solvent.
- Spike the extracted sample with the internal standard solution.
- Filter the sample through a 0.45 μ m filter before injection.

5. Analysis:

- Inject the standard and sample solutions into the HPLC system.
- Record the chromatograms and integrate the peak areas for Linagliptin and the internal standard.
- Construct a calibration curve by plotting the ratio of the peak area of Linagliptin to the internal standard against the concentration of the standard solutions.
- Determine the concentration of Linagliptin in the samples from the calibration curve.

Protocol 2: Visible Spectrophotometric Method for Linagliptin Estimation

This protocol outlines a colorimetric method for the determination of Linagliptin.

1. Principle: This method is based on the condensation reaction between the primary amine group of Linagliptin and p-dimethylaminobenzaldehyde (PDAB) in an acidic medium to form a yellow Schiff base.

2. Reagents:

- Linagliptin reference standard
- p-dimethylaminobenzaldehyde (PDAB) solution (5% w/v in methanol)
- Hydrochloric acid (HCl), 37%
- Distilled water

3. Procedure:

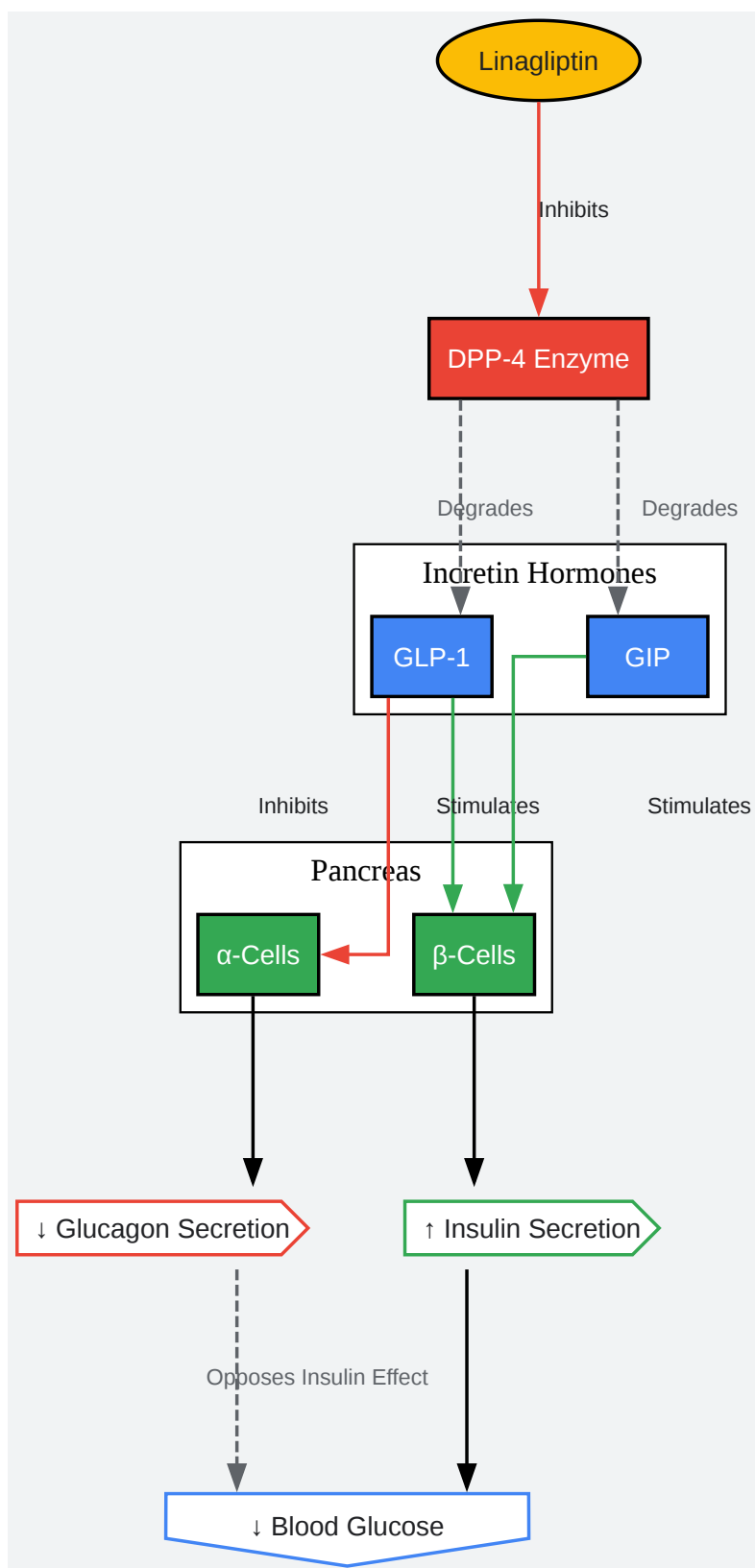
- Transfer aliquots of the working standard solution of Linagliptin into a series of 10 mL volumetric flasks to obtain final concentrations of 5–45 µg/mL.
- To each flask, add 1 mL of 5% w/v PDAB solution and 2 mL of 37% HCl.
- Heat the flasks in a water bath at 70–75°C for 35 minutes.
- Cool the flasks to room temperature and dilute to the mark with distilled water.
- Measure the absorbance of the yellow-colored solution at 407 nm against a reagent blank.

4. Calibration Curve:

- Plot a graph of absorbance versus concentration to obtain the calibration curve.
- The concentration of Linagliptin in the test sample can be determined from this curve.

Visualizations

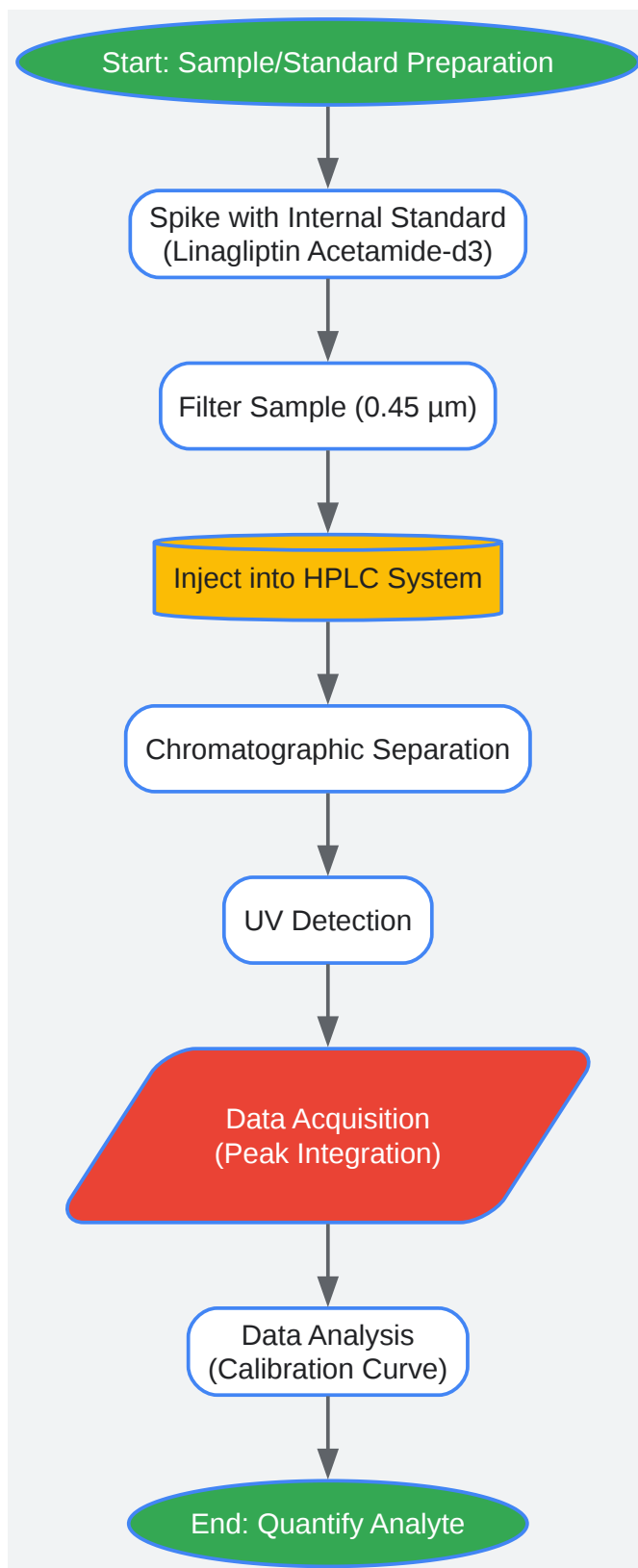
Signaling Pathway of Linagliptin



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Caption: Mechanism of action of Linagliptin as a DPP-4 inhibitor.

Experimental Workflow for HPLC Analysis



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Caption: A typical workflow for the quantitative analysis of Linagliptin using HPLC.

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